

Technical Support Center: Ammonium Iodate

Handling and Storage

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Compound of Interest

Compound Name: Ammonium iodate

Cat. No.: B156991

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This guide provides essential information for researchers, scientists, and drug development professionals on the safe storage and handling of **ammonium iodate** to prevent thermal decomposition.

Frequently Asked Questions (FAQs)

Q1: What is **ammonium iodate** and why is it thermally sensitive?

A1: **Ammonium iodate** (NH_4IO_3) is an inorganic salt composed of the ammonium cation (NH_4^+) and the iodate anion (IO_3^-).^{[1][2]} It is a strong oxidizing agent because it contains the reducing ammonium ion and the oxidizing iodate ion within the same molecule.^{[3][4]} This internal redox combination makes it inherently unstable and sensitive to heat.^{[4][5]}

Q2: At what temperature does **ammonium iodate** decompose?

A2: **Ammonium iodate** begins to decompose at approximately 150°C (302°F).^{[3][4][6][7][8]} The decomposition reaction can become self-sustaining above 60°C.^{[3][4]} The decomposition produces nitrogen gas, oxygen gas, iodine vapor, and water.^{[2][3]}

Q3: What are the primary hazards associated with **ammonium iodate**?

A3: The main hazards are:

- **Oxidizing Agent:** As a strong oxidizer, it can cause or intensify fires when in contact with combustible materials.^{[3][7][8][9][10]} Contact with flammable substances, organic materials,

or reducing agents can lead to fire or explosion.[3][5]

- Thermal Instability: It decomposes upon heating, which can be accelerated by contaminants. [3][5]
- Health Hazards: It can cause serious eye and skin irritation.[2][8]

Q4: What are the recommended storage conditions for **ammonium iodate**?

A4: To ensure stability, store **ammonium iodate** in a tightly closed container in a cool, dry, and well-ventilated area.[1][5][10][11] Keep it protected from heat sources, direct sunlight, friction, and impact.[1][5] It is also noted to be potentially sensitive to light and moisture.[7][8][10]

Q5: What substances are incompatible with **ammonium iodate**?

A5: **Ammonium iodate** should be stored separately from the following incompatible materials:

- Combustible and flammable materials[4][8][12]
- Strong reducing agents[1][5]
- Organic substances and materials (e.g., paper, wood, oils)[5][12]
- Powdered metals[5][7]
- Acids and strong bases[5]
- Sulfur and phosphorus[3]

Troubleshooting Guide

Problem 1: The **ammonium iodate** powder has changed color (e.g., turned yellowish or violet).

- Cause: Discoloration can be a sign of decomposition. The presence of violet vapor indicates the formation of iodine (I_2), a decomposition product.[2] This may be caused by exposure to elevated temperatures, light, or chemical contaminants.
- Solution:

- Do not use the material. Consider it potentially unstable.
- Review your storage conditions against the recommended guidelines. Ensure the storage area is cool, dark, and dry.
- Check for any possible contamination from incompatible materials in the storage area.
- Dispose of the material following your institution's hazardous waste protocols for oxidizing solids.

Problem 2: A crystalline solid has formed on the container threads or cap.

- Cause: This could be due to temperature fluctuations causing sublimation and recrystallization or a minor leak. This is a potential safety hazard as friction from opening the container could initiate a reaction.
- Solution:
 - Handle the container with extreme care, avoiding friction or impact.
 - If you are not comfortable proceeding, contact your institution's Environmental Health & Safety (EHS) office.
 - If proceeding, carefully clean the threads with a non-reactive, damp cloth before opening, ensuring no material falls back into the container.
 - Inspect the container for damage and transfer the material to a new, clean, and dry container if necessary.

Problem 3: The temperature of the storage area has exceeded the recommended limits.

- Cause: Malfunction of climate control systems or storage in an inappropriate location.
- Solution:
 - Immediately relocate the **ammonium iodate** to a temporary, cool location.

- Inspect the material for any signs of decomposition (color change, clumping, emission of vapors).
- If the material appears unchanged, it may still be usable, but should be handled with extra caution. Consider running a small-scale test to confirm its stability before use in a critical experiment.
- Address the climate control issue in the primary storage area before returning the chemical.

Quantitative Data

The physical and chemical properties of **ammonium iodate** are summarized below.

Property	Value	Citations
Chemical Formula	NH ₄ IO ₃	[1],[3],[13]
Molar Mass	192.94 g/mol	[2],[3],[13]
Appearance	White crystalline powder	[5],[3],[4]
Density	3.309 g/cm ³	[3],[6],[7]
Decomposition Temp.	150 °C (302 °F)	[3],[6],[4]
Solubility in Water	Sparingly soluble in cold water, moderately soluble in hot water. 2.6 g/100g at 15°C 29.88 g/L at 25°C	[5],[3],[6],[4]
Heat of Decomposition	14.1 kcal/mol (approx. 72 kcal/kg)	[14]

Experimental Protocols

Protocol 1: Visual Inspection for Stability Assessment

This protocol describes a non-invasive method to assess the stability of stored **ammonium iodate**.

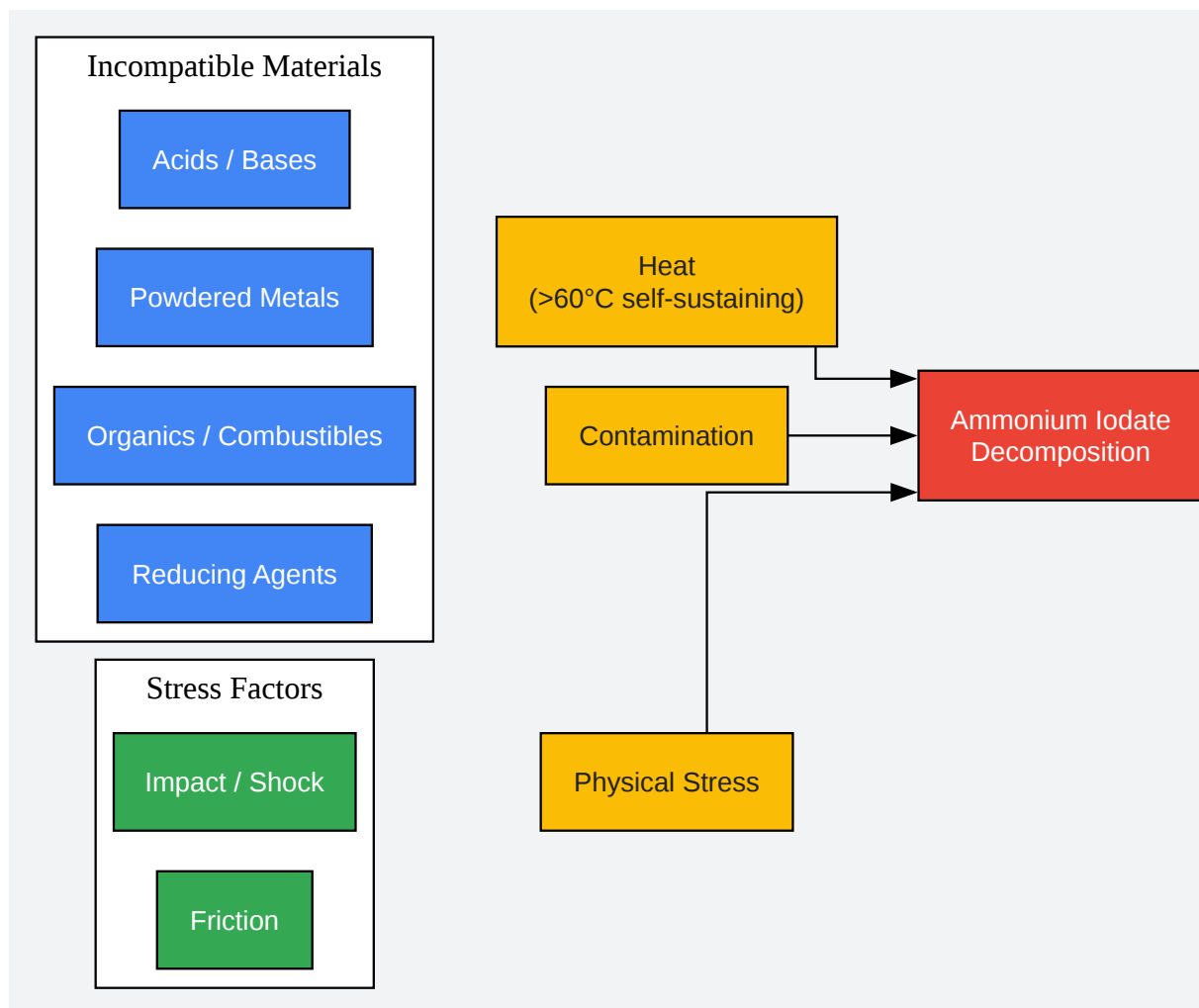
- Objective: To identify visual signs of decomposition.
- Materials:
 - Stored container of **ammonium iodate**.
 - Personal Protective Equipment (PPE): safety goggles, lab coat, gloves.
 - Well-ventilated area or fume hood.
- Procedure:
 - Transport the container to a well-ventilated workspace, avoiding any jarring or impact.
 - Visually inspect the exterior of the container for any damage, leaks, or crystalline deposits around the cap.
 - Without opening, observe the contents through the container (if translucent). Look for:
 - Color Change: Any deviation from a uniform white color. Note any yellow, brown, or purplish tints.
 - Clumping: Formation of hard aggregates, which could indicate moisture absorption.
 - Gas Formation: Swelling of the container liner or pressure buildup.
 - Violet Haze: The presence of a faint violet color in the headspace above the solid, indicating iodine vapor.
 - Record all observations in your lab notebook. If any signs of decomposition are present, the material should be flagged for disposal.

Protocol 2: Emergency Spill Cleanup Procedure (for small spills < 5 grams)

- Objective: To safely clean and decontaminate a small spill of **ammonium iodate**.
- Materials:
 - PPE: Safety goggles, lab coat, gloves.

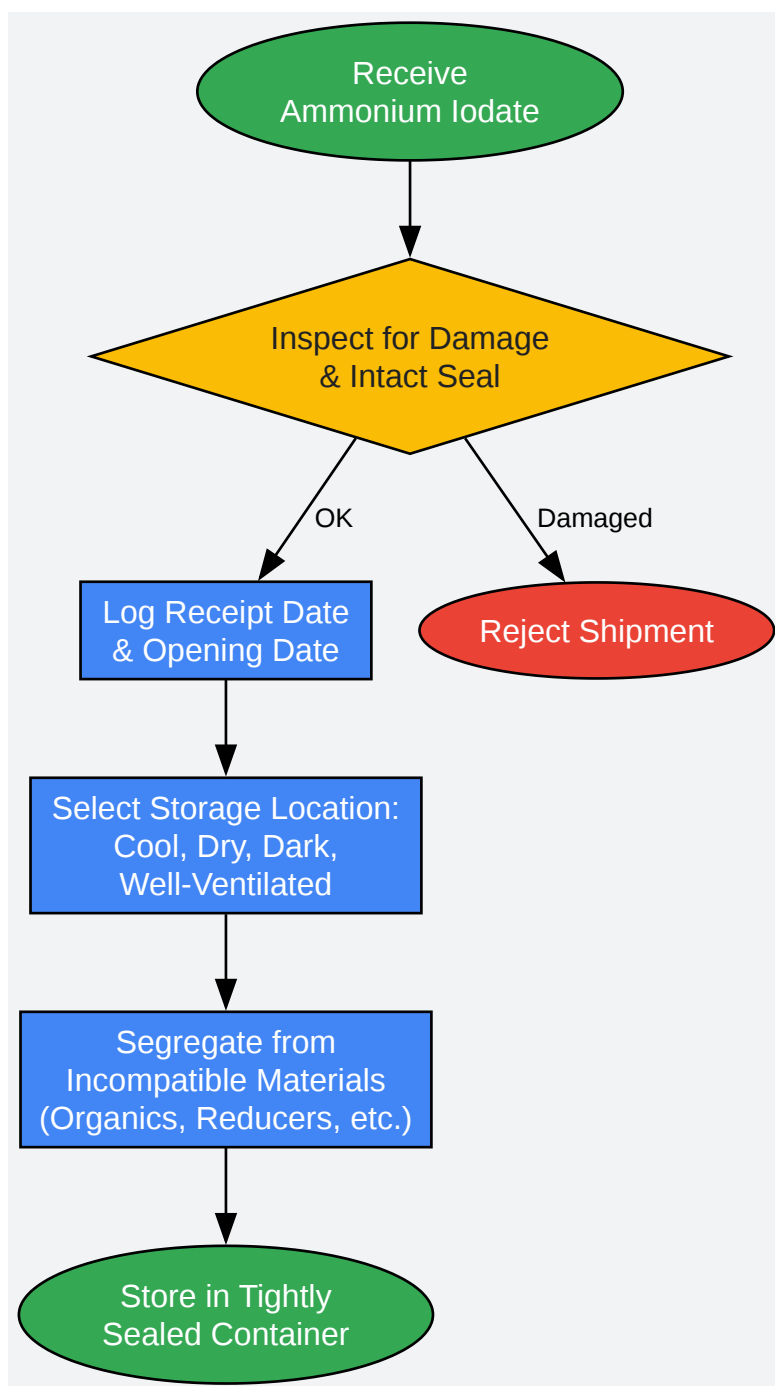
- Inert absorbent material (e.g., sand, vermiculite). Do NOT use paper towels or other combustible materials.
- Two clean, sealable plastic bags for waste disposal.
- Scoop or brush made of non-sparking material.
- Procedure:
 - Evacuate non-essential personnel from the immediate area.
 - Ensure the area is well-ventilated.
 - Wearing appropriate PPE, gently cover the spill with an inert absorbent material like sand to prevent the dust from becoming airborne.
 - Using a non-sparking scoop, carefully collect the mixture and place it into a sealable plastic bag.
 - Wipe the area with a damp cloth (using water). Place the cloth in a second sealable bag.
 - Label both bags clearly as "Hazardous Waste: **Ammonium Iodate** (Oxidizer)" and dispose of them according to your institution's EHS guidelines. Do not mix with other chemical waste, especially organic or flammable materials.^[5]

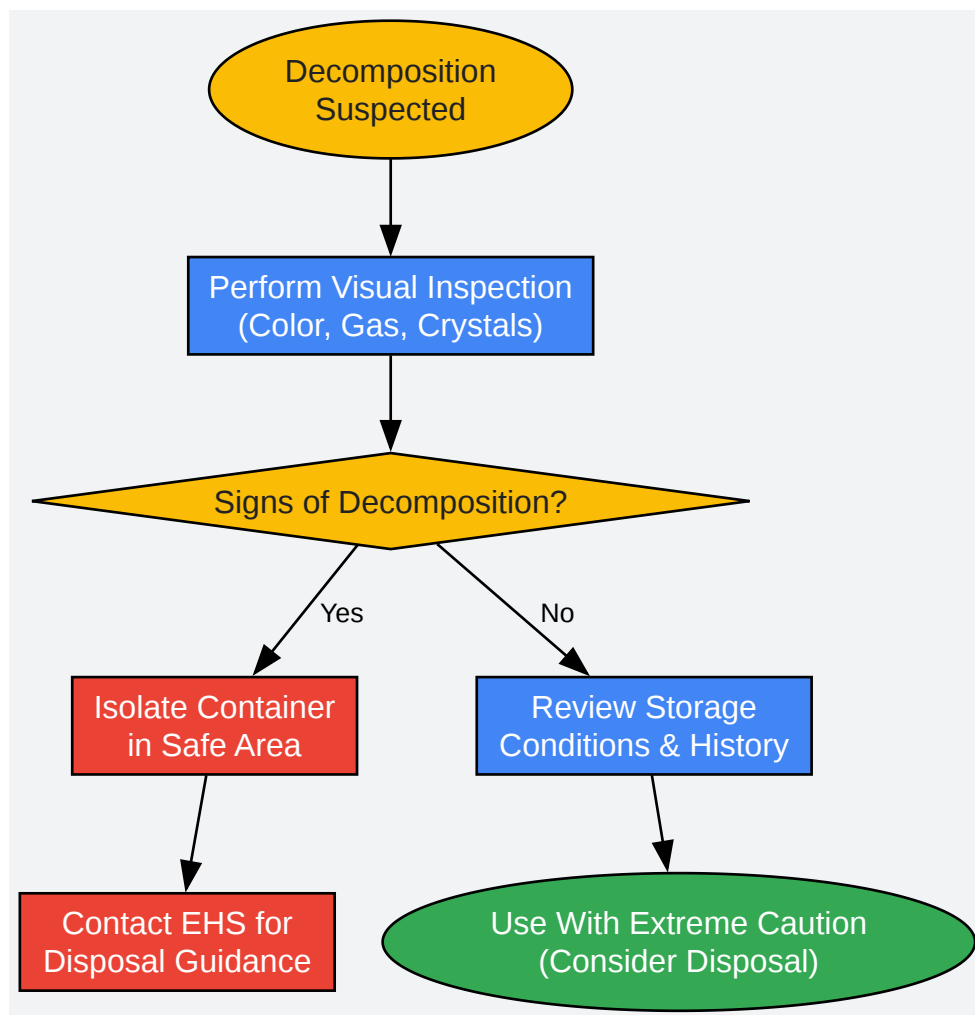
Visualizations



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Caption: Factors that can initiate or accelerate the thermal decomposition of **ammonium iodate**.





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